

Application Notes and Protocols for Evaluating TGR5 Activation by WB403

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Compound of Interest

Compound Name: WB403

Cat. No.: B13434502

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Introduction

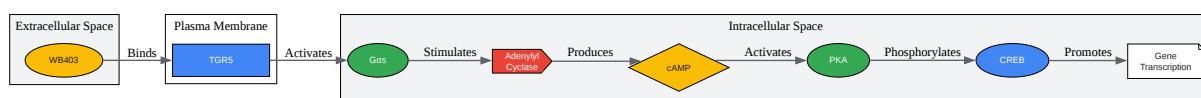
Takeda G-protein-coupled receptor 5 (TGR5), also known as G-protein-coupled bile acid receptor 1 (GPBAR1), has emerged as a promising therapeutic target for metabolic diseases such as type 2 diabetes and obesity.[1][2] Activation of TGR5, primarily through the Gαs protein, stimulates adenylyl cyclase, leading to an increase in intracellular cyclic AMP (cAMP). [2][3] This signaling cascade has various downstream effects, including the secretion of glucagon-like peptide-1 (GLP-1), which plays a crucial role in glucose homeostasis.[4][5]

WB403 is a novel, small-molecule activator of TGR5.[6][7] It has been shown to moderately activate TGR5 and potently promote the secretion of GLP-1, suggesting its potential as a therapeutic agent.[4][6] Unlike some other TGR5 agonists, **WB403** did not show a significant side effect on gallbladder filling in preclinical studies.[4][6]

These application notes provide detailed protocols for evaluating the activation of TGR5 by **WB403** using common in vitro and cell-based assays. The methodologies described include the measurement of downstream signaling events such as cAMP accumulation and reporter gene activation, as well as the assessment of cellular responses like GLP-1 secretion.

TGR5 Signaling Pathway

TGR5 activation by an agonist like **WB403** initiates a canonical G-protein coupled receptor (GPCR) signaling cascade. The binding of the agonist induces a conformational change in the receptor, leading to the activation of the associated heterotrimeric G-protein, primarily G α s. The activated G α s subunit then stimulates adenylyl cyclase to produce cAMP, which in turn activates Protein Kinase A (PKA). PKA can then phosphorylate various downstream targets, including the cAMP response element-binding protein (CREB), leading to the transcription of target genes.



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Caption: TGR5 signaling pathway upon activation by **WB403**.

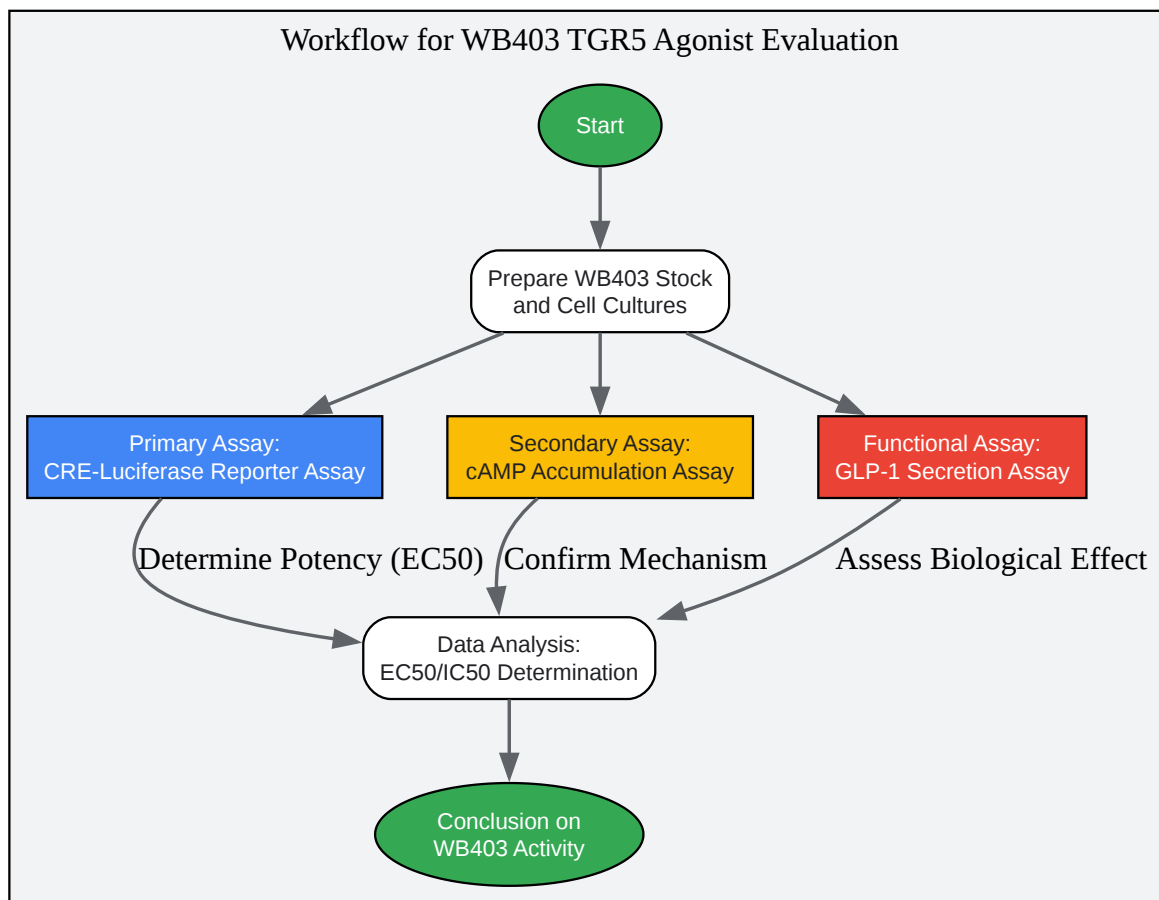
Quantitative Data for WB403

The following table summarizes the reported in vitro potency of **WB403** in activating human TGR5.

Parameter	Assay Type	Cell Line	Value	Reference
EC50	CRE-Luciferase Reporter	HEK293T	5.5 μ M	[4][6][8]

Experimental Workflow for Evaluating WB403

A typical workflow for characterizing the activity of a TGR5 agonist like **WB403** involves a series of in vitro assays to confirm receptor engagement and downstream functional consequences.



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